

Bis(p-aminophenoxy)dimethylsilane chemical structure and properties

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Compound of Interest

Compound Name: *Bis(p-aminophenoxy)dimethylsilane*

Cat. No.: *B075184*

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An In-depth Technical Guide to Bis(p-aminophenoxy)dimethylsilane

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical structure, properties, and synthesis of **Bis(p-aminophenoxy)dimethylsilane**, a key intermediate in the development of advanced polymers and potentially other specialized chemical applications.

Chemical Structure and Identification

Bis(p-aminophenoxy)dimethylsilane is an organosilicon compound characterized by a central dimethylsilanediyl group bonded to two p-aminophenoxy moieties.

Diagram: Chemical Structure of **Bis(p-aminophenoxy)dimethylsilane**

Caption: Chemical structure of **Bis(p-aminophenoxy)dimethylsilane**.

Table 1: Chemical Identifiers

Identifier	Value
CAS Number	1223-16-1[1][2][3][4]
Molecular Formula	C14H18N2O2Si[1][2][3]
Molecular Weight	274.39 g/mol [1][2]
IUPAC Name	4,4'-[(dimethylsilanediyl)bis(oxy)]dianiline[1]
Synonyms	Bis(4-aminophenoxy)dimethylsilane, 4-[(4-aminophenoxy)-dimethylsilyl]oxyaniline[1]

Physicochemical Properties

A summary of the key physical and chemical properties of **Bis(p-aminophenoxy)dimethylsilane** is presented below.

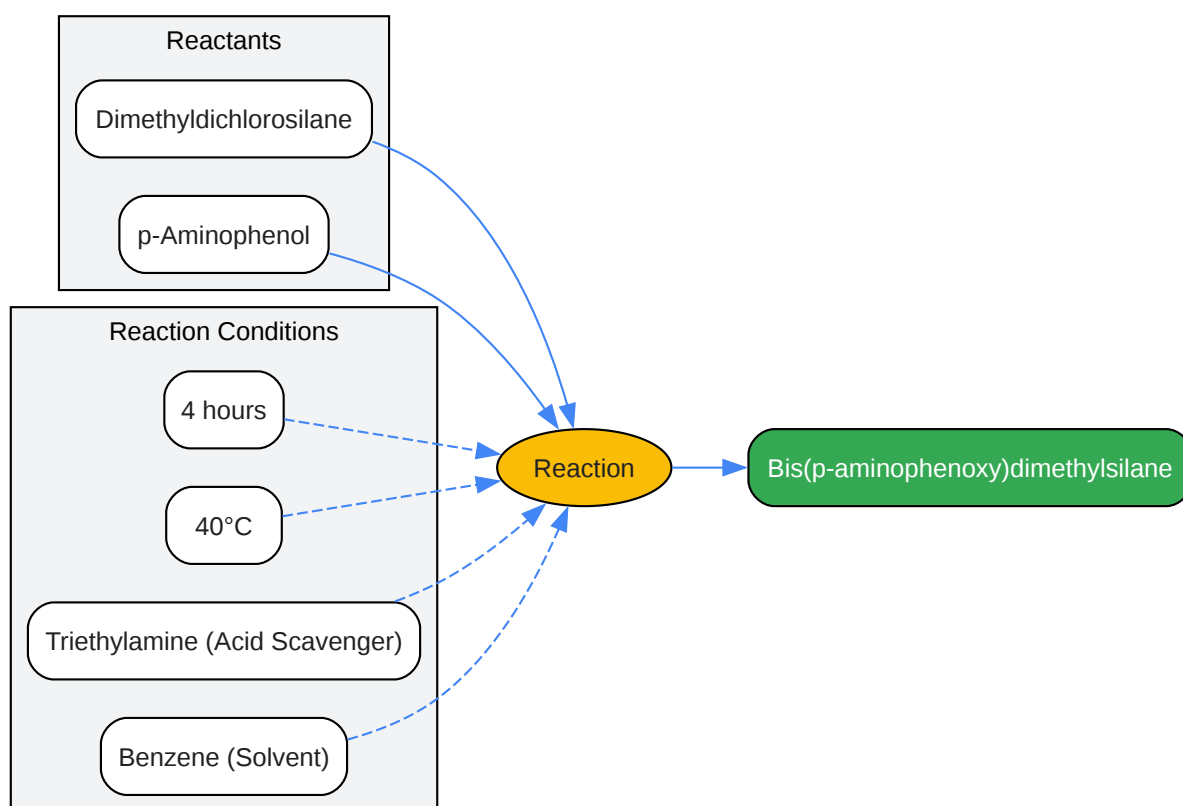
Table 2: Physicochemical Properties

Property	Value	Source(s)
Appearance	Amber to brown liquid	LookChem
Melting Point	64-65 °C	[2][5]
Boiling Point	195-199 °C at 0.5 mmHg; 401.632 °C at 760 mmHg	Alfa Chemistry, LookChem
Density	1.15 g/cm ³	[2]
Flash Point	>110 °C	Hubei Co-Formula
Refractive Index	1.594	LookChem
Solubility	Soluble in common organic solvents	ChemBK
Vapor Pressure	0 mmHg at 25°C	LookChem

Synthesis

Bis(p-aminophenoxy)dimethylsilane can be synthesized via the reaction of p-aminophenol with dimethyldichlorosilane.[1] An optimized and economical process involves using benzene as a solvent and triethylamine as an acid scavenger.[1]

Diagram: Synthesis Workflow of **Bis(p-aminophenoxy)dimethylsilane**



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Caption: Optimized synthesis workflow for **Bis(p-aminophenoxy)dimethylsilane**.

Experimental Protocol: Synthesis of Bis(p-aminophenoxy)dimethylsilane

This protocol is based on the optimized synthesis method described in the literature.[1]

Materials:

- p-Aminophenol
- Dimethyldichlorosilane
- Anhydrous Benzene (solvent)
- Triethylamine (acid scavenger)
- Three-necked flask equipped with a stirrer, dropping funnel, and condenser
- Heating mantle
- Rotary evaporator

Procedure:

- In a three-necked flask, dissolve p-aminophenol and triethylamine in anhydrous benzene.
- While stirring, add dimethyldichlorosilane dropwise to the solution at a controlled rate.
- After the addition is complete, heat the reaction mixture to 40°C and maintain this temperature for 4 hours.
- Upon completion of the reaction, cool the mixture to room temperature.
- Filter the mixture to remove the triethylamine hydrochloride salt formed during the reaction.
- Concentrate the filtrate using a rotary evaporator to remove the benzene solvent.
- The resulting crude product can be further purified by recrystallization or other suitable purification techniques.

Spectroscopic Characterization

The structure of **Bis(p-aminophenoxy)dimethylsilane** is typically confirmed using Fourier-Transform Infrared (FTIR) and Nuclear Magnetic Resonance (NMR) spectroscopy.^[1]

Table 3: Spectroscopic Data

Technique	Key Observations
FT-IR	The formation of Si-O bonds is confirmed by the presence of characteristic asymmetrical stretching vibrations.[6]
¹ H-NMR	The ¹ H-NMR spectrum is expected to show characteristic chemical shifts for the Si-CH ₃ protons, the amine (NH ₂) protons, and the aromatic protons on the phenoxy rings.

Applications

Bis(p-aminophenoxy)dimethylsilane is primarily utilized as a monomer or an intermediate in the synthesis of high-performance polymers, particularly polyimides and other silicon-containing polymers.[5] The incorporation of the flexible dimethylsiloxane linkage can improve the processability and toughness of the resulting polymers while maintaining good thermal stability. These polymers find applications in industries requiring materials with high heat resistance, such as aerospace and electronics.

Safety and Handling

Bis(p-aminophenoxy)dimethylsilane is classified as an irritant, causing skin and serious eye irritation.[7] It may also cause respiratory irritation.[7] Appropriate personal protective equipment, including gloves, safety glasses, and a lab coat, should be worn when handling this chemical. Work should be conducted in a well-ventilated area, such as a fume hood. For detailed safety information, refer to the Material Safety Data Sheet (MSDS) provided by the supplier.

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